

# Commercial Availability and Technical Guide for (2S,4S)-(+)-2,4-Pentanediol

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## Compound of Interest

Compound Name: (2S,4S)-(+)-2,4-Pentanediol

Cat. No.: B1311130

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For Researchers, Scientists, and Drug Development Professionals

**(2S,4S)-(+)-2,4-Pentanediol**, a chiral diol, is a valuable building block in asymmetric synthesis, particularly in the development of pharmaceuticals and other fine chemicals. Its stereospecific nature makes it a crucial component for creating enantiomerically pure molecules, thereby influencing their biological activity and safety profiles. This guide provides an in-depth overview of its commercial availability from various suppliers and presents key technical data to assist researchers in sourcing and utilizing this important chemical compound.

## Commercial Suppliers and Product Specifications

A variety of chemical suppliers offer **(2S,4S)-(+)-2,4-Pentanediol**, with purities suitable for research and development as well as potential for scale-up. The tables below summarize the offerings from several prominent suppliers, providing a comparative look at their product specifications.

| Supplier                            | Product Name/Grade                        | CAS Number | Purity   | Availability                     |
|-------------------------------------|---|------------|--|----------------------------------|
| Chem-Impex                          | (2S,4S)-(+)-2,4-Pantanediol               | 72345-23-4 | ≥ 98% (GC) <a href="#">[1]</a>   | <a href="#">Inquire</a>          |
| TCI America (via Fisher Scientific) | (2S,4S)-(+)-2,4-Pantanediol<br>98.0+%     | 72345-23-4 | >98.0% (GC) <a href="#">[2]</a><br><a href="#">[3]</a>                             | 1 g <a href="#">[2]</a>          |
| Sigma-Aldrich                       | (2S,4S)-(+)-Pantanediol 99%               | 72345-23-4 | 99% <a href="#">[4]</a>  | Discontinued <a href="#">[4]</a> |
| Krins Life Sciences                 | (2S,4S)-2,4-Pantanediol<br>extrapure, 99% | 72345-23-4 | min 99% <a href="#">[5]</a>  | <a href="#">Inquire</a>          |
| ChemScene                           | (2S,4S)-(+)-Pantanediol                   | 72345-23-4 | ≥97% <a href="#">[6]</a>   | <a href="#">Inquire</a>          |
| BLDpharm                            | (2S,4S)-2,4-Pantanediol                   | 72345-23-4 | <a href="#">Inquire</a>  | <a href="#">Inquire</a>          |
| Echemi (various)                    | (2S,4S)-(+)-Pantanediol                   | 72345-23-4 | Pharma Grade/98%,<br>Pharma Grade/99%,<br>Industrial Grade/98% <a href="#">[7]</a> | <a href="#">Inquire</a>          |

## Physicochemical and Optical Properties

The following table outlines the key physical and chemical properties of **(2S,4S)-(+)-2,4-Pantanediol**, which are critical for its application in synthesis and for ensuring the quality of the final products.

| Property                                 | Value   | Supplier/Source                               |
|--|---|---|
| Molecular Formula                        | C <sub>5</sub> H <sub>12</sub> O <sub>2</sub> | Chem-Impex, Sigma-Aldrich, ChemScene[1][4][6] |
| Molecular Weight                         | 104.15 g/mol                                  | Chem-Impex, Sigma-Aldrich, ChemScene[1][4][6] |
| Appearance                               | White or off-white crystalline powder[1]      | Chem-Impex[1]                                 |
| Melting Point                            | 45 - 50 °C[1]                                 | Chem-Impex[1]                                 |
| 45-48 °C (lit.)[4]                       | Sigma-Aldrich[4]                              |   |
| 48 to 51 °C[5]                           | Krins Life Sciences[5]                        |   |
| Optical Rotation                         | [α]20/D = +54° (c=10 in EtOH)[1]              | Chem-Impex[1]                                 |
| [α]20/D +39.8° (c = 10 in chloroform)[4] | Sigma-Aldrich[4]                              |   |
| [α] -41 to -42° (c=10, chloroform)[5]    | Krins Life Sciences[5]                        |   |
| Storage Conditions                       | 2 - 8 °C[1]                                   | Chem-Impex[1]                                 |
| Inert atmosphere, room temperature[8]    | BLDpharm[8]                                   |   |

Note on Optical Rotation: Discrepancies in the reported optical rotation values may be attributed to different measurement conditions (e.g., solvent, concentration, temperature). Researchers should refer to the certificate of analysis from their chosen supplier for the most accurate, lot-specific data.

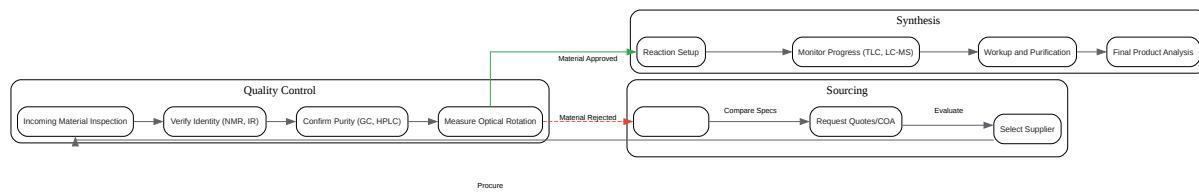
## Applications in Synthesis

**(2S,4S)-(+)-2,4-Pentanediol** is a versatile chiral building block with broad applications in various fields:

- Pharmaceutical Development: It serves as a crucial intermediate in the synthesis of complex, enantiomerically pure active pharmaceutical ingredients (APIs), which can lead to enhanced efficacy and reduced side effects.[1][9]
- Asymmetric Synthesis: It is widely used as a chiral auxiliary, directing the stereochemical outcome of a wide range of chemical reactions to produce specific enantiomers.[1]
- Agrochemicals: Its unique stereochemistry is leveraged in the creation of novel and effective agrochemicals.[1]
- Materials Science: The compound is utilized in the production of polymers, such as polyurethanes, imparting specific properties like durability and flexibility.[1][9]
- Other Industries: It also finds use as an intermediate in the manufacturing of surfactants and plasticizers.[1][9]

## Experimental Workflow: Procurement and Quality Control

The following diagram illustrates a typical workflow for researchers from sourcing (**2S,4S**)-**(+)-2,4-Pentanediol** to its application in a synthesis experiment, emphasizing quality control steps.



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### Procurement and QC workflow for **(2S,4S)-(+)-2,4-Pantanediol**.

This guide provides a foundational overview of the commercial landscape and key technical data for **(2S,4S)-(+)-2,4-Pantanediol**. For specific experimental protocols, researchers are encouraged to consult peer-reviewed scientific literature and patents that detail the synthesis of analogous chiral compounds. Always refer to the Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

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